

# Synthesis and manufacturing process of Solvent Yellow 21.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Yellow 21

Cat. No.: B1141520

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Solvent Yellow 21**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Solvent Yellow 21**, also known by its Colour Index name C.I. 47000 or Quinoline Yellow SS, is a synthetic quinophthalone dye.<sup>[1]</sup> Its core structure is 2-(2-quinolyl)-1,3-indandione.<sup>[2]</sup> This vibrant yellow dye is notable for its solubility in nonpolar organic solvents and insolubility in water.<sup>[1]</sup> It finds applications in the coloring of various materials, including spirit lacquers, polystyrene, polycarbonates, polyamides, and acrylic resins.<sup>[1]</sup> This technical guide provides a comprehensive overview of the synthesis and manufacturing process of **Solvent Yellow 21**, including detailed experimental protocols, quantitative data, and process flow diagrams.

## Synthesis Pathway

The primary industrial synthesis of **Solvent Yellow 21** involves the condensation reaction between quinaldine (2-methylquinoline) and phthalic anhydride.<sup>[1][3][4]</sup> This reaction is typically carried out at elevated temperatures, often with the use of a catalyst such as zinc chloride, although catalyst-free methods are also employed, particularly when an excess of one reactant is used as a solvent.<sup>[1][3]</sup> The reaction proceeds via the formation of a quinophthalone structure.

The overall chemical reaction is as follows:

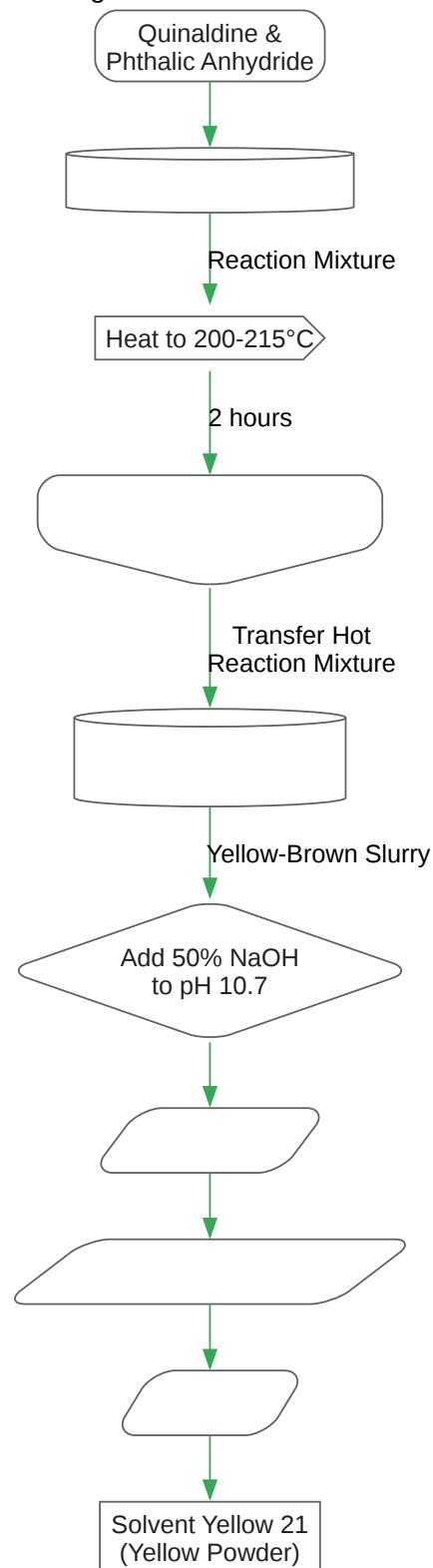
Quinaldine + Phthalic Anhydride  $\rightarrow$  2-(2-quinolyl)-1,3-indandione (**Solvent Yellow 21**) + Water

## Manufacturing Process

The manufacturing process for **Solvent Yellow 21** can be broken down into several key stages: reaction, quenching and neutralization, filtration, washing, and drying. A novel approach to this process utilizes a molar excess of phthalic anhydride, which serves as both a reactant and a solvent, eliminating the need for other organic solvents.<sup>[3]</sup>

## Process Flow Diagram

## Manufacturing Workflow for Solvent Yellow 21

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Caption: Manufacturing Workflow for **Solvent Yellow 21**.

# Experimental Protocol

The following detailed experimental protocol is adapted from a patented manufacturing process.[\[3\]](#)

## 3.1. Materials and Equipment:

- Reactants:
  - Quinaldine (86% strength)
  - Phthalic anhydride flakes
  - Sodium hydroxide solution (50% strength)
  - Water
- Equipment:
  - One-liter jacketed glass reactor
  - Stirred vessel for quenching
  - Distillation apparatus
  - Filtration equipment
  - Drying oven

## 3.2. Reaction Procedure:

- Charging the Reactor: Charge the one-liter jacketed glass reactor with 82.4 g of 86% strength quinaldine followed by 200 g of phthalic anhydride flakes.
- Heating and Reaction: Heat the mixture to 200°C. Maintain the reaction temperature between 200-215°C for approximately 2 hours. During this time, water generated from the condensation reaction is removed by distillation.

- Quenching: Upon completion of the reaction, transfer the hot reaction mixture to a stirred vessel containing 750 g of water. This results in a yellow-brown slurry.
- Neutralization and Purification: Heat the slurry from 45°C to 60°C and mix for 30 minutes. Add 126.9 g of 50% strength sodium hydroxide solution to the mixture to reach a final pH of 10.7. This step helps to dissolve any unreacted phthalic anhydride.
- Isolation and Drying: The solid product is isolated from the slurry by filtration. The resulting filter cake is washed with water and then dried to yield the final **Solvent Yellow 21** product.

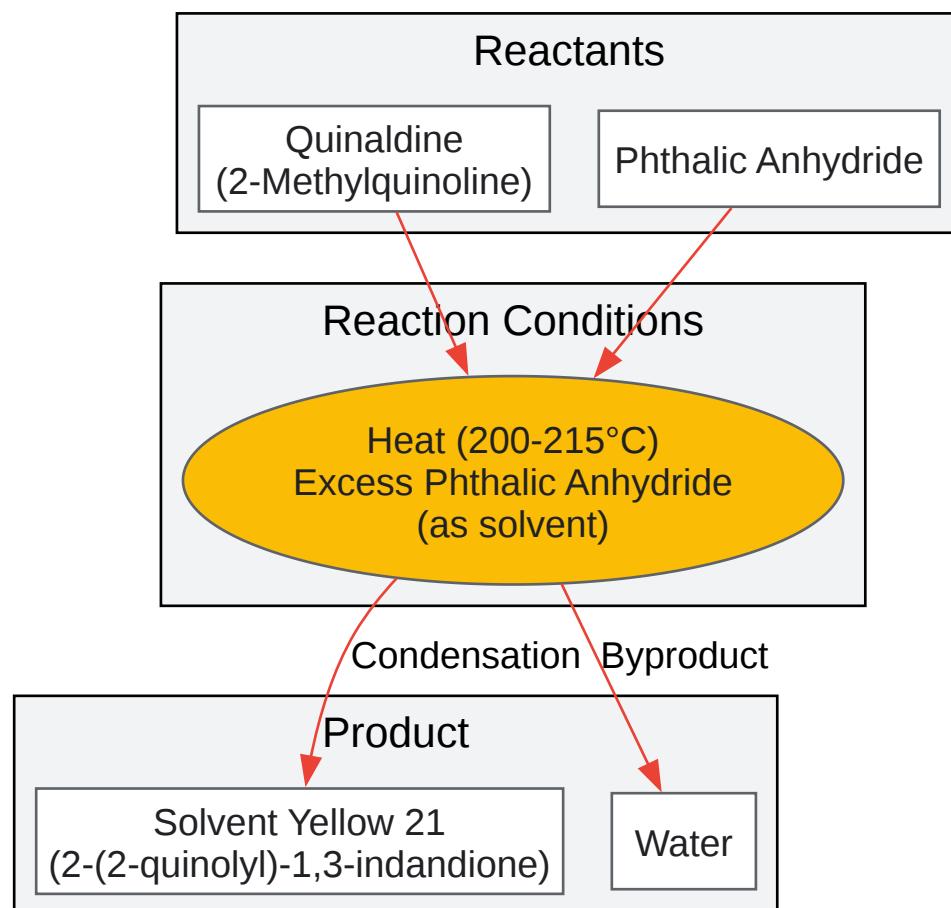
## Quantitative Data

The following table summarizes the quantitative data from the experimental protocol.

Parameter	Value	Unit	Reference
<hr/>			
Reactants			
Quinaldine (86% strength)	82.4	g	[3]
Phthalic Anhydride	200	g	[3]
<hr/>			
Reaction Conditions			
Temperature	200 - 215	°C	[3]
Reaction Time	~2	hours	[3]
<hr/>			
Quenching & Neutralization			
Quench Water	750	g	[3]
Quench Temperature	45 - 60	°C	[3]
Sodium Hydroxide (50%)	126.9	g	[3]
Final pH	10.7	[3]	
<hr/>			

# Synthesis Reaction Pathway Diagram

## Synthesis Pathway of Solvent Yellow 21



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Caption: Synthesis Pathway of **Solvent Yellow 21**.

## Physical and Chemical Properties

Property	Value	Unit	Reference
Appearance	Yellow powder	[1]	
Molecular Formula	C <sub>18</sub> H <sub>11</sub> NO <sub>2</sub>	[1][3]	
Molar Mass	273.29	g/mol	[1]
Melting Point	240	°C	[1]
Solubility in Water	Insoluble	[1]	
Solubility in Organic Solvents	Soluble in nonpolar organic solvents	[1]	

## Conclusion

The synthesis of **Solvent Yellow 21** is a well-established industrial process primarily involving the high-temperature condensation of quinaldine and phthalic anhydride. The use of excess phthalic anhydride as a solvent offers an efficient and streamlined manufacturing method. This guide provides the essential technical details for researchers and professionals involved in the synthesis and development of related chemical compounds, offering a solid foundation for further investigation and process optimization.

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- To cite this document: BenchChem. [Synthesis and manufacturing process of Solvent Yellow 21.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141520#synthesis-and-manufacturing-process-of-solvent-yellow-21>]

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